

# Technical Support Center: Optimizing Vacuum Performance with NW16 Components

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	NW16	
Cat. No.:	B15613197	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in achieving optimal performance from their vacuum systems utilizing **NW16** components.

# Troubleshooting Guides Issue: Higher than expected base pressure in the vacuum system.

This is a common issue that can often be attributed to leaks, outgassing, or contamination within the system. Follow this guide to diagnose and resolve the problem.

- 1. Preliminary Checks & Obvious Issues
- Visual Inspection: Carefully inspect all NW16 connections for visible gaps, misaligned clamps, or pinched O-rings. Ensure all clamps are securely fastened.
- Audible Leaks: For larger leaks, you may be able to hear a hissing sound when the system is under vacuum. This is more common in the rough vacuum stages.
- Recent System Changes: Have any components been recently added, removed, or reconfigured? Pay close attention to these areas.
- 2. Differentiating Between a Leak and Outgassing

# Troubleshooting & Optimization





A Residual Gas Analyzer (RGA) is the most definitive tool for this purpose. However, a rate-of-rise test can also provide valuable clues.

#### Rate-of-Rise Test:

- Pump the system down to its base pressure.
- Isolate the vacuum pump from the chamber by closing the high vacuum valve.
- Monitor the pressure rise over a set period.
  - A rapid and linear pressure rise is indicative of a real leak.
  - A pressure rise that slows down and begins to plateau suggests that outgassing is the dominant gas load.[1]

#### RGA Analysis:

- Air Leak: A prominent peak at mass-to-charge ratio (m/z) 28 (Nitrogen) and a smaller peak at m/z 32 (Oxygen) in a roughly 4:1 ratio is a strong indicator of an air leak. The presence of Argon (m/z 40) can further confirm this.[2]
- Outgassing: High peaks at m/z 18 (water vapor) are the most common sign of outgassing, especially in unbaked systems. Peaks corresponding to hydrocarbons may also be present if there is oil contamination.[2][3]

#### 3. Locating a Leak

If a leak is suspected, the following methods can be used to pinpoint its location.

- Solvent Method (for rough vacuum):
  - While the system is running, carefully apply a small amount of a volatile solvent like isopropyl alcohol to suspected leak points (e.g., flange connections).
  - Monitor the vacuum gauge. A momentary pressure fluctuation (either an increase or decrease depending on the gauge type) indicates that the solvent has been drawn into the system at that location.




# Troubleshooting & Optimization

Check Availability & Pricing


• Helium Leak Detection (for high and ultra-high vacuum): This is the most sensitive method for locating small leaks.[4][5][6][7] A detailed protocol is provided in the "Experimental Protocols" section.

Troubleshooting Flowchart









Click to download full resolution via product page

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. agilent.com [agilent.com]
- 2. solarmfg.com [solarmfg.com]
- 3. Kurt J. Lesker Company | Simple RGA Spectra Interpretation | Enabling Technology for a Better World [lesker.com]
- 4. provac.com [provac.com]
- 5. How to perform professional vacuum leak testing | Cryospain [cryospain.com]
- 6. Helium Leak Test Procedure [vac-eng.com]
- 7. Guide to the Fundamentals of Helium Leak Testing [timeastpipeline.com]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Vacuum Performance with NW16 Components]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15613197#improving-vacuum-performance-with-nw16-components]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com